

# Clinical Development Data for Eplitinib

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## Compound Focus: Eplitinib

CAS No.: 1203902-67-3

Cat. No.: S968869

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The table below summarizes the design and key outcomes from the identified Phase Ib clinical trial of **eplitinib**.

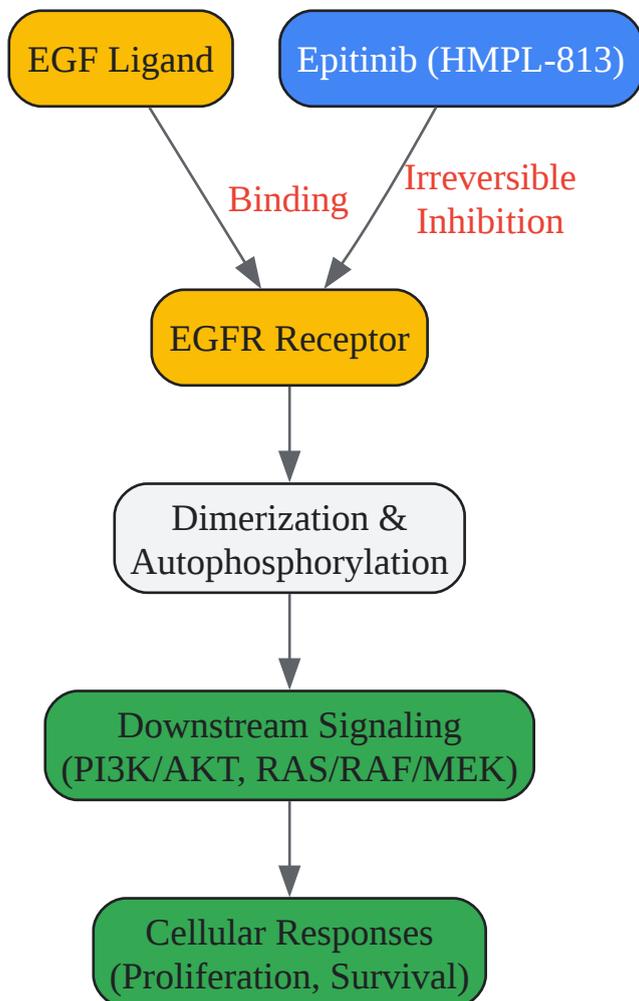
Trial Characteristic	Phase Ia (Dose Escalation)	Phase Ib (Dose Expansion)
Study Identifier/Reference	Not specified in results	[1]
Primary Objective	Determine safety, tolerability, PK, and Recommended Phase 2 Dose (RP2D) [1].	Evaluate safety and preliminary anti-tumor efficacy [1].
Patient Population	Not specified in results	EGFR-mutant advanced NSCLC patients with brain metastases [1].
Doses Tested	20, 40, 80, 120, 160, 200, 240 mg (once daily) [1].	120 mg and 160 mg (once daily) [1].
Recommended Phase 2 Dose (RP2D)	160 mg, QD [1].	160 mg, QD (suggested for future studies) [1].

| **Key Efficacy Findings** | Tumor response observed at 80 mg during escalation [1]. | **Overall:** 29.2% (7/24) achieved Partial Response (PR) [1]. **TKI-naive patients:** 53.8% (7/13) achieved PR [1]. **Measurable Brain Mets:** 40% (2/5) TKI-naive patients achieved intracranial PR [1]. | | **Common Adverse Events (Any**

**Grade** | Not detailed in results | Skin rash (89%), elevated ALT (41%), elevated AST (37%), hyperpigmentation (41%), diarrhea (30%) [1]. | **Grade 3/4 Adverse Events** | Not detailed in results | Elevated ALT (19%), elevated gamma-GGT (11%), elevated AST (7%), hyperbilirubinemia (7%), skin rash (4%) [1]. |

## Mechanistic Pathway and Epatinib's Role

**Epatinib** is an oral, highly potent, and irreversible EGFR tyrosine kinase inhibitor (TKI) specifically designed to effectively penetrate the blood-brain barrier, addressing a key limitation of earlier-generation EGFR TKIs [1]. The following diagram illustrates its mechanism of action within the EGFR signaling pathway.



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**Epatinib** inhibits EGFR signaling to block cancer growth. [1]

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## References

1. Safety and Efficacy of Epiteinib for EGFR-Mutant Non-Small ... [sciencedirect.com]

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